

physical and chemical properties of 6-Chloronicotinoyl chloride

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Compound of Interest

Compound Name: 6-Chloronicotinoyl chloride

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An In-depth Technical Guide to **6-Chloronicotinoyl Chloride**: Properties, Synthesis, and Applications

Authored by a Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **6-Chloronicotinoyl chloride** (CAS No: 58757-38-3, 66608-11-5), a pivotal reagent in modern synthetic chemistry. We will delve into its core physical and chemical properties, explore validated synthetic protocols, and discuss its reactivity profile. The document highlights its critical role as a versatile building block in the development of pharmaceuticals, agrochemicals, and advanced materials. This guide is intended for researchers, chemists, and drug development professionals, offering field-proven insights into the handling, application, and characterization of this highly reactive intermediate.

Compound Identification and Core Physicochemical Properties

6-Chloronicotinoyl chloride, also known as 6-chloropyridine-3-carbonyl chloride, is a bifunctional organic compound featuring a pyridine ring substituted with chlorine atoms at positions 3 (as part of the acyl chloride) and 6.^{[1][2][3]} This specific arrangement of functional groups dictates its high reactivity and utility as a synthetic intermediate.

The presence of the acyl chloride group makes the molecule an excellent electrophile, primed for nucleophilic acyl substitution. Simultaneously, the chlorine atom on the pyridine ring provides a secondary site for modification, albeit one that is less reactive than the acyl chloride. This dual reactivity is fundamental to its role in constructing complex molecular architectures.

Key Identifiers

Identifier	Value
IUPAC Name	6-chloropyridine-3-carbonyl chloride[2][3]
Synonyms	6-Chloronicotinyl chloride[4]
CAS Number	58757-38-3, 66608-11-5[1][3]
Molecular Formula	C ₆ H ₃ Cl ₂ NO[1][3]
Molecular Weight	176.00 g/mol [1][3]
InChI Key	FMEBIWNKYZUWFV-UHFFFAOYSA-N[2]

Physical Properties

The physical state of **6-Chloronicotinoyl chloride**—a low-melting solid—makes it relatively straightforward to handle in a laboratory setting compared to liquid acid chlorides, though its reactivity demands stringent handling protocols.

Property	Value
Appearance	Off-white to yellow crystalline powder/solid[1]
Melting Point	48-51 °C (literature)[5]
Boiling Point	84-85 °C @ 3 mmHg
Solubility	Soluble in common organic solvents; insoluble in water.
Water Reactivity	Reacts violently with water[6][7]

Chemical Profile: Reactivity, Stability, and Handling

The utility of **6-Chloronicotinoyl chloride** stems directly from its high reactivity, which also necessitates specific storage and handling procedures.

Reactivity Profile

The compound's chemistry is dominated by the acyl chloride functional group. This group is a powerful acylating agent, readily undergoing nucleophilic attack by a wide range of nucleophiles.

- **Acylation of Amines and Alcohols:** This is the most common application. It reacts rapidly with primary and secondary amines to form stable amide bonds and with alcohols to form esters. This reaction is the cornerstone of its use in synthesizing active pharmaceutical ingredients (APIs) and pesticides.[\[1\]](#)[\[8\]](#)
- **Hydrolysis:** The compound is extremely sensitive to moisture and reacts violently with water. [\[6\]](#)[\[7\]](#) This exothermic reaction hydrolyzes the acyl chloride to 6-chloronicotinic acid and produces corrosive hydrogen chloride (HCl) gas. This reactivity underscores the critical need for anhydrous conditions during storage and use.
- **Friedel-Crafts Acylation:** It can act as an acylating agent for electron-rich aromatic systems under Lewis acid catalysis, though this is less common than its use with heteroatom nucleophiles.

Stability and Storage

Due to its moisture sensitivity, long-term stability requires stringent environmental control.

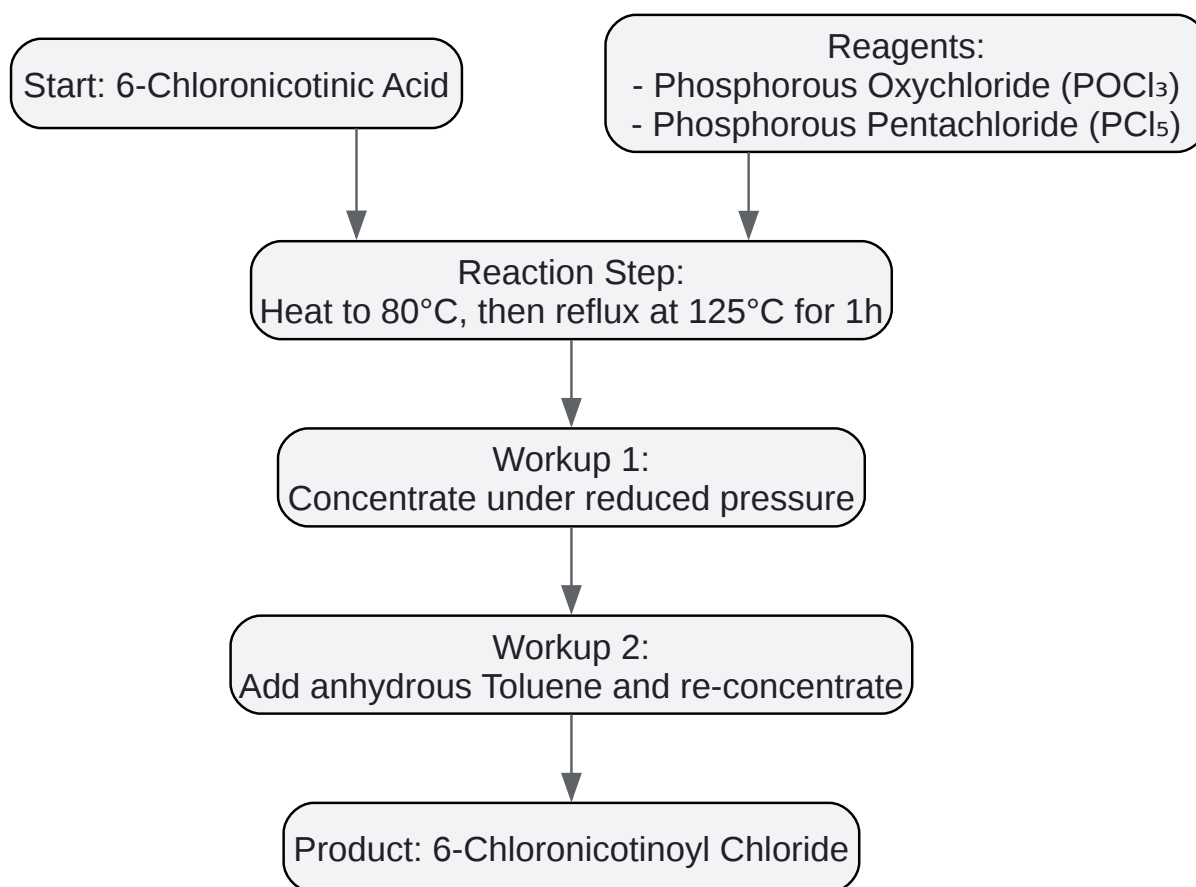
- **Storage Conditions:** The compound must be stored in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation from atmospheric moisture. [\[6\]](#)[\[9\]](#) It should be kept in a cool, dry, and well-ventilated area, with a recommended storage temperature of 0-8 °C to minimize decomposition.[\[1\]](#)
- **Incompatibilities:** It is incompatible with strong oxidizing agents, strong acids, and, most importantly, water/moisture.[\[6\]](#)[\[7\]](#)

Synthesis and Manufacturing Workflow

6-Chloronicotinoyl chloride is typically synthesized from its corresponding carboxylic acid, 6-chloronicotinic acid. The conversion of the carboxylic acid to the highly reactive acyl chloride is a standard transformation in organic chemistry, most commonly achieved using a chlorinating agent.

Common Synthesis Route

The reaction involves treating 6-chloronicotinic acid with an excess of a chlorinating agent, such as thionyl chloride (SOCl_2) or a mixture of phosphorus-based reagents.^{[10][11]} The choice of reagent can depend on the desired scale and purification strategy. Thionyl chloride is often preferred as its byproducts (SO_2 and HCl) are gaseous, simplifying product workup.



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General synthesis workflow from 6-chloronicotinic acid.

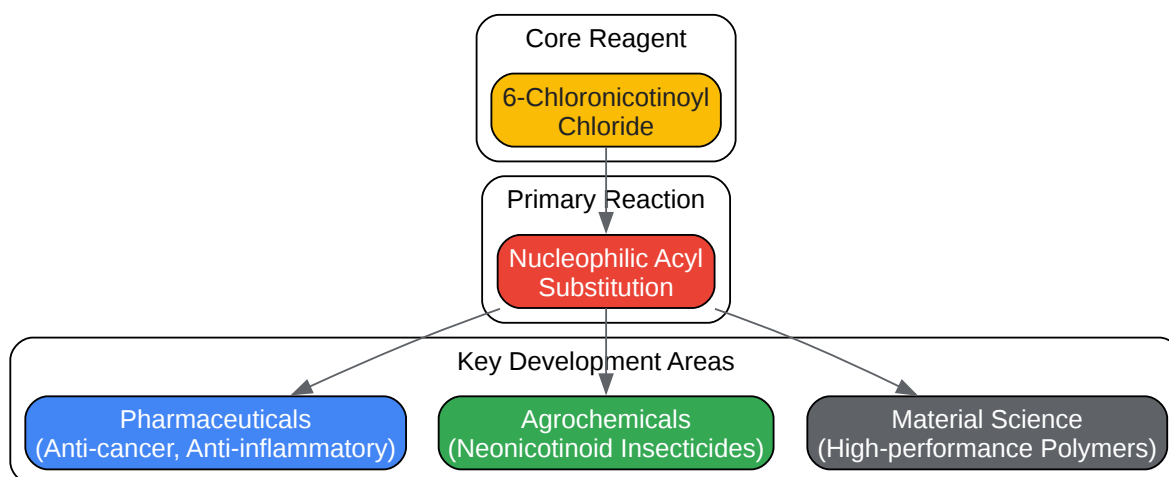
Detailed Experimental Protocol

The following protocol is adapted from established literature procedures and serves as an illustrative example.^[10]

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a mechanical stirrer, reflux condenser, and a nitrogen inlet, add 100 g of 6-chloronicotinic acid.
- **Reagent Addition:** Under a nitrogen atmosphere, carefully add 75 mL of phosphorous oxychloride and 144 g of phosphorous pentachloride. The mixture will be a slurry.
- **Heating:** Begin stirring and slowly heat the reaction mixture in an oil bath to 80 °C over approximately 25 minutes.
- **Reflux:** Once the initial reaction subsides, increase the bath temperature to 125 °C and maintain a steady reflux for 1 hour. The reaction should become a clear solution.
- **Solvent Removal:** After cooling, concentrate the reaction mixture under reduced pressure to remove the excess POCl₃.
- **Azeotropic Removal:** Add anhydrous toluene to the residue and concentrate again under reduced pressure. This step is crucial to azeotropically remove any remaining traces of phosphorus reagents.
- **Isolation:** The resulting colorless solid is the desired product, **6-chloronicotinoyl chloride**. Purity can be assessed by GC or ¹H NMR.

Core Applications in Research and Development

6-Chloronicotinoyl chloride is not an end-product but a high-value intermediate. Its utility lies in its ability to efficiently "click" onto other molecules to build more complex and functional compounds.^[1]



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*Key application pathways for **6-Chloronicotinoyl chloride**.*

- **Pharmaceutical Synthesis:** The compound is a frequently cited building block in medicinal chemistry. It is instrumental in synthesizing molecules for anti-cancer and anti-inflammatory research programs.[1][2] Its ability to form robust amide linkages is key to connecting different pharmacophores. It has been used to synthesize radiolabeled ligands, such as [³H]acetamiprid, for studying receptor binding.[8][12]
- **Agrochemicals:** This is arguably one of its most significant applications. **6-Chloronicotinoyl chloride** is a crucial precursor for the synthesis of neonicotinoid insecticides.[13][14][15] Neonicotinoids are a major class of insecticides that act on the central nervous system of insects.[14] The 6-chloro-3-pyridinylmethyl moiety, directly derived from this reagent, is the core pharmacophore for many compounds in this class, including imidacloprid and acetamiprid.
- **Material Science:** In polymer chemistry, it serves as a monomer or cross-linking agent for creating high-performance polymers, such as polyamides and polyureas, with enhanced thermal stability and durability.[1][2]

Analytical Characterization

Rigorous analytical control is essential to verify the purity and identity of **6-Chloronicotinoyl chloride** before its use in synthesis.

- Gas Chromatography (GC): Typically used to determine purity, with commercial grades often specified at $\geq 97\%$ or $\geq 98\%$.[\[1\]](#)
- Mass Spectrometry (MS): Electron ionization mass spectrometry (EI-MS) will show a characteristic molecular ion cluster due to the two chlorine isotopes. Key fragments often observed include the loss of a chlorine radical (M-35) and the chloropyridyl cation.[\[3\]](#)
- Infrared (IR) Spectroscopy: The most prominent feature in the IR spectrum is a strong, sharp absorption band characteristic of the acyl chloride C=O stretch, typically found at a high wavenumber (approx. $1750\text{--}1800\text{ cm}^{-1}$).
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton spectrum will display three signals in the aromatic region, corresponding to the three protons on the pyridine ring. Their chemical shifts and coupling patterns are diagnostic for the 2,5-disubstitution pattern.
 - ^{13}C NMR: The carbon spectrum will show six distinct signals, including the characteristic downfield signal of the carbonyl carbon from the acyl chloride.

Safety and Hazard Management

The high reactivity of **6-Chloronicotinoyl chloride** mandates strict adherence to safety protocols. It is classified as a corrosive substance that causes severe skin burns and eye damage.[\[3\]](#)

GHS Hazard Information

Category	Information
Pictogram	GHS05 (Corrosion)
Signal Word	Danger[3]
Hazard Statement	H314: Causes severe skin burns and eye damage[3]
Precautionary Statements	P260, P280, P301+P330+P331, P303+P361+P353, P304+P340, P305+P351+P338, P310

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Always handle this compound inside a certified chemical fume hood to control exposure to dust and corrosive vapors (especially HCl gas released upon contact with moisture).[6] Eyewash stations and safety showers must be readily accessible.[6]
- Personal Protective Equipment:
 - Eye/Face Protection: Chemical safety goggles and a face shield are mandatory.
 - Skin Protection: A lab coat and chemically resistant gloves (e.g., nitrile or neoprene) are required. Inspect gloves for integrity before use.
 - Respiratory Protection: If there is a risk of inhalation, a NIOSH-approved respirator with appropriate cartridges should be used.[6]
- Spill Management: In case of a spill, evacuate the area. Do not use water. Cover the spill with a dry, inert absorbent material (e.g., sand or vermiculite), sweep up carefully, and place it in a sealed container for hazardous waste disposal.[6]

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